

The Selective Inhibition of BMPR2 by CDD-1115: A Technical Overview

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Compound of Interest

Compound Name: CDD-1115

Cat. No.: B15574705

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This technical guide provides an in-depth analysis of **CDD-1115**, a potent and selective inhibitor of the Bone Morphogenetic Protein Receptor Type II (BMPR2). Discovered through DNA-encoded chemical library screening, **CDD-1115** has emerged as a significant tool for investigating the physiological and pathological roles of the BMPR2 signaling pathway. This document summarizes the available quantitative data, details key experimental methodologies, and visualizes the core signaling pathways and experimental workflows.

Core Data Presentation

The following tables provide a consolidated view of the quantitative data available for **CDD-1115**, facilitating a clear comparison of its potency, binding affinity, and selectivity.

Table 1: In Vitro Potency and Binding Affinity of **CDD-1115** against BMPR2

Parameter	Value	Assay Type	Notes
IC50	1.8 nM	Kinase Inhibition Assay	Represents the concentration of CDD-1115 required to inhibit 50% of BMPR2 kinase activity.[1][2]
Kiapp	6.2 ± 1.3 nM	Kinase Inhibition Assay	Apparent inhibitor binding constant, indicating high-affinity binding to BMPR2.[1][3]
ΔTm	15.7 °C	Thermal Shift Assay	A significant shift in the melting temperature of the BMPR2 kinase domain upon binding of 50 μM CDD-1115, confirming direct interaction.

Table 2: Kinase Selectivity Profile of **CDD-1115**

Kinase Target	Inhibition	Fold Selectivity over BMPR2 (based on IC50)	Assay Platform
BMPR2	1.8 nM (IC50)	1	ThermoFisher Platform
ALK1	>250 nM	>138-fold	ThermoFisher Platform
ALK2	>250 nM	>138-fold	ThermoFisher Platform
ALK3	>1000 nM	>555-fold	ThermoFisher Platform
ALK4	Inactive	-	ThermoFisher Platform
ALK5	>1000 nM	>555-fold	ThermoFisher Platform
ALK6	>1000 nM	>555-fold	ThermoFisher Platform
TGFBR2	>1000 nM	>555-fold	ThermoFisher Platform
ACVR2A	Inactive	-	ThermoFisher Platform
ACVR2B	Inactive	-	ThermoFisher Platform
403 other kinases	Selective for BMPR2	-	KINOMEScan (1 μ M)

Table 3: Cellular Activity of **CDD-1115**

Assay	Cell Line	IC50	Notes
BRE-Luciferase Reporter Assay	293T-BRE-Luc	24.1 μ M	Measures the inhibition of BMP-mediated gene expression. The higher IC50 in a cellular context compared to biochemical assays may be due to factors such as cell permeability and off-target effects. [2]

Experimental Protocols

This section details the methodologies for the key experiments cited in the characterization of **CDD-1115**.

BMPR2 Kinase Inhibition Assay

This assay quantifies the ability of **CDD-1115** to inhibit the enzymatic activity of the BMPR2 kinase domain.

- Principle: A radiometric assay that measures the transfer of a radiolabeled phosphate from [γ-33P]-ATP to a substrate by the kinase.
- Materials:
 - Recombinant human BMPR2 kinase domain (residues 172-734).
 - Myelin Basic Protein (MBP) as the substrate.
 - [γ-33P]-ATP.
 - **CDD-1115** stock solution in 100% DMSO.

- Kinase reaction buffer (e.g., 8 mM MOPS pH 7.0, 0.2 mM EDTA, 10 mM Magnesium acetate).
- Phosphoric acid.
- Filter plates.
- Scintillation counter.
- Procedure:
 - Prepare serial dilutions of **CDD-1115**.
 - In a reaction plate, incubate the BMPR2 enzyme with the various concentrations of **CDD-1115** for a defined period at room temperature.
 - Initiate the kinase reaction by adding a mixture of MBP and [γ -³³P]-ATP.
 - Allow the reaction to proceed for a specified time (e.g., 120 minutes) at room temperature.
 - Stop the reaction by adding phosphoric acid.
 - Transfer the reaction mixture to a filter plate to capture the phosphorylated substrate.
 - Wash the filter plate multiple times to remove unincorporated [γ -³³P]-ATP.
 - Measure the radioactivity on the filter using a scintillation counter.
 - Calculate the percentage of inhibition at each **CDD-1115** concentration relative to a DMSO control and determine the IC₅₀ value by fitting the data to a dose-response curve.

Thermal Shift Assay (TSA)

TSA is employed to confirm the direct binding of **CDD-1115** to the BMPR2 kinase domain.

- Principle: Ligand binding stabilizes the protein structure, leading to an increase in its melting temperature (T_m). This change is monitored using a fluorescent dye that binds to hydrophobic regions exposed during protein unfolding.

- Materials:
 - Purified BMPR2 kinase domain protein.
 - **CDD-1115**.
 - A fluorescent dye such as SYPRO Orange.
 - A real-time PCR instrument capable of monitoring fluorescence during a thermal gradient.
- Procedure:
 - Mix the BMPR2 protein with the fluorescent dye in a suitable buffer.
 - Add either **CDD-1115** (at a concentration such as 50 μ M) or a vehicle control (DMSO) to the protein-dye mixture.
 - Place the samples in a real-time PCR plate.
 - Apply a thermal gradient, gradually increasing the temperature.
 - Monitor the fluorescence intensity at each temperature increment.
 - The T_m is the temperature at which the fluorescence signal is at its midpoint in the transition phase.
 - The change in melting temperature (ΔT_m) is calculated by subtracting the T_m of the protein with the vehicle control from the T_m of the protein with **CDD-1115**.

BRE-Luciferase Reporter Assay

This cell-based assay assesses the ability of **CDD-1115** to inhibit the BMP signaling pathway downstream of the receptor.

- Principle: A reporter cell line is engineered to express luciferase under the control of a BMP-responsive element (BRE). Activation of the BMP pathway leads to luciferase expression, which can be quantified by measuring light emission.
- Materials:

- HEK293T cells stably expressing a BRE-luciferase reporter construct (293T-BRE-Luc).
- BMP ligand (e.g., BMP2).
- **CDD-1115**.
- Cell culture reagents.
- Luciferase assay substrate.
- Luminometer.
- Procedure:
 - Seed the 293T-BRE-Luc cells in a multi-well plate.
 - Pre-treat the cells with various concentrations of **CDD-1115** for a specified duration.
 - Stimulate the cells with a BMP ligand (e.g., 5 ng/mL BMP2) for a defined period (e.g., 6 hours).
 - Lyse the cells and add the luciferase assay substrate.
 - Measure the luminescence using a luminometer.
 - Calculate the percentage of inhibition of BMP-induced luciferase activity at each **CDD-1115** concentration and determine the IC50 value.

KINOMEscan Assay

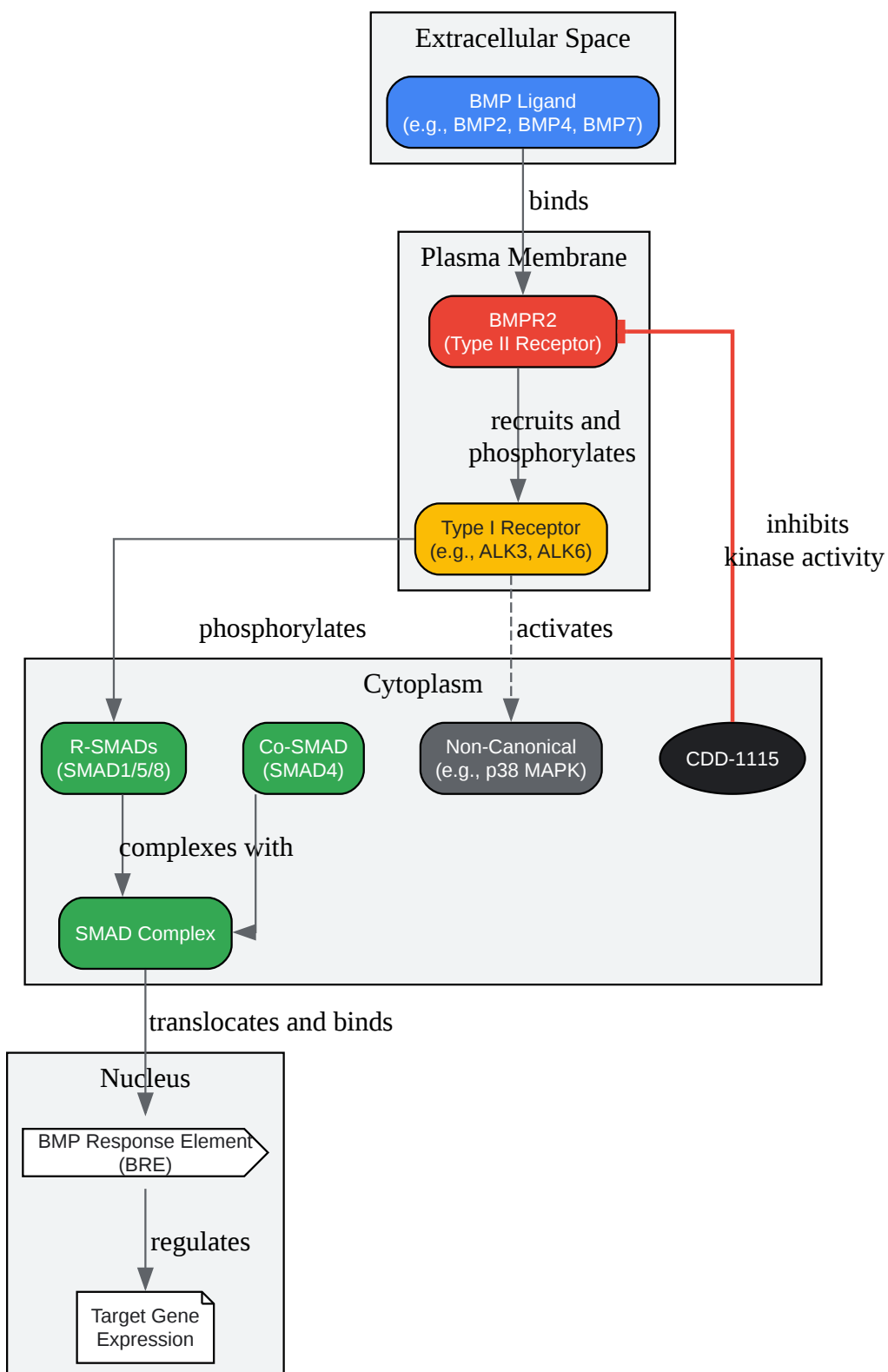
To determine the selectivity of **CDD-1115**, a KINOMEscan assay was performed by Eurofins.

- Principle: This is a competition-based binding assay. An immobilized active-site directed ligand is used to capture the kinase of interest. The test compound (**CDD-1115**) is added to compete for binding to the kinase. The amount of kinase bound to the immobilized ligand is quantified, typically using qPCR for a DNA tag conjugated to the kinase. A lower amount of bound kinase in the presence of the test compound indicates that the compound is binding to the kinase and preventing its interaction with the immobilized ligand.

- Procedure (General):
 - A large panel of human kinases (in this case, 403) are individually tested.
 - Each kinase is incubated with the immobilized ligand and a single high concentration of **CDD-1115** (1 μ M).
 - The amount of kinase captured on the solid support is measured and compared to a DMSO control.
 - The results are expressed as the percentage of the control, with a lower percentage indicating stronger binding of the inhibitor to the kinase.

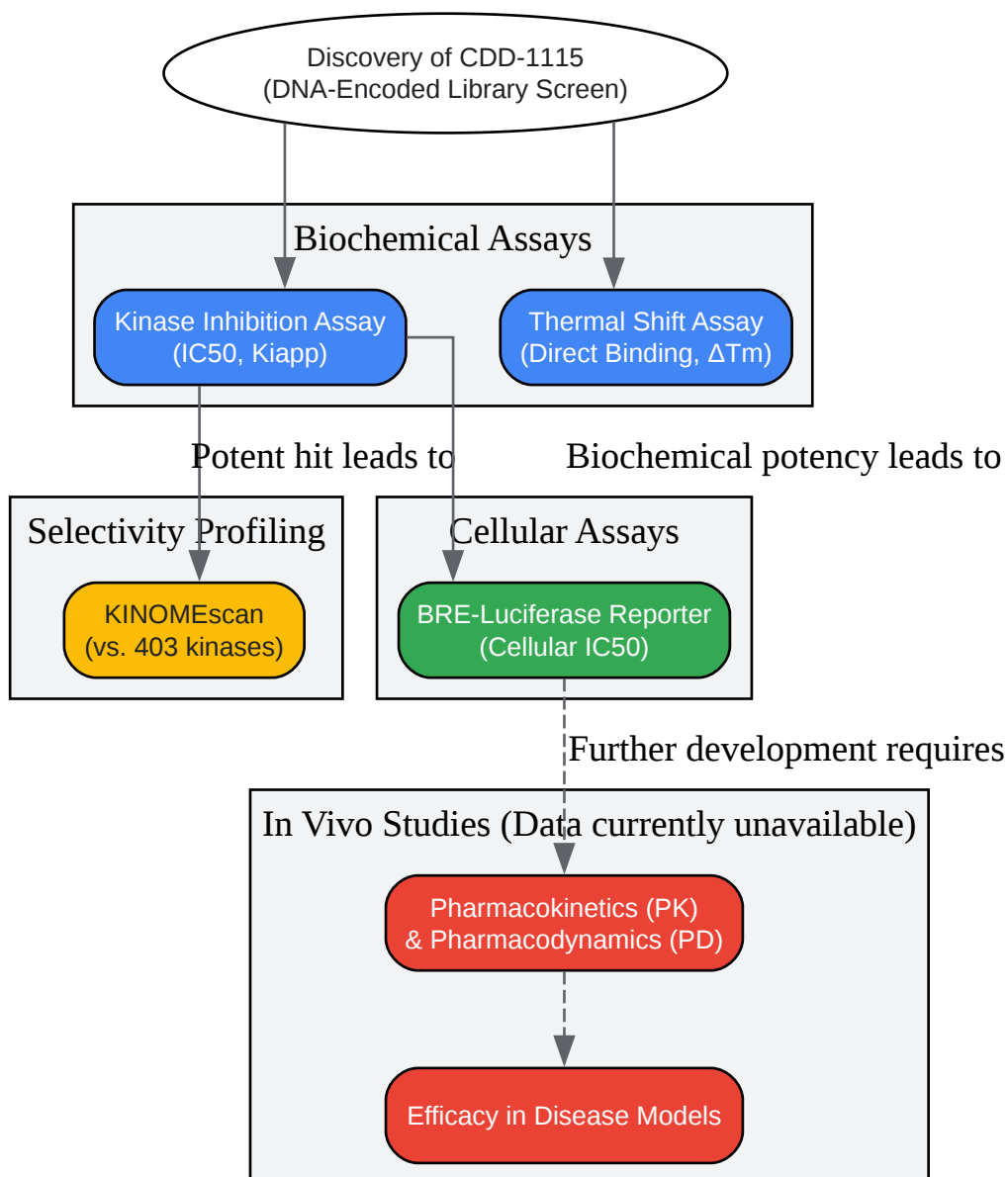
Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate the BMPR2 signaling pathway and a conceptual workflow for the characterization of **CDD-1115**.



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Caption: Canonical and non-canonical BMPR2 signaling pathways and the point of inhibition by **CDD-1115**.



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Caption: Conceptual workflow for the preclinical characterization of the BMPR2 inhibitor **CDD-1115**.

Conclusion and Future Directions

CDD-1115 is a highly potent and selective inhibitor of BMPR2, demonstrating low nanomolar efficacy in biochemical assays and clear target engagement. Its selectivity against a broad panel of kinases underscores its value as a specific chemical probe for interrogating the BMPR2 signaling pathway. The available in vitro and cellular data provide a strong foundation for its use in basic research to dissect the roles of BMPR2 in various biological processes.

However, a notable gap in the current understanding of **CDD-1115** is the lack of publicly available in vivo data. While it has been noted to have a poor half-life in mouse and human liver microsomes, detailed pharmacokinetic and efficacy studies in animal models are crucial for evaluating its therapeutic potential. Future work should focus on addressing this data gap to fully understand the translational promise of targeting BMPR2 with inhibitors like **CDD-1115**. Such studies would be invaluable for drug development professionals considering this pathway for therapeutic intervention.

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References

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